

Synthesis and Chemical Properties of Norclostebol: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Norclostebol, a synthetic anabolic-androgenic steroid (AAS), is a chlorinated derivative of nandrolone (19-nortestosterone). This technical guide provides a comprehensive overview of the synthesis, chemical properties, and mechanism of action of **Norclostebol**. Detailed experimental protocols for its synthesis and analysis are presented, along with a summary of its key quantitative data. Furthermore, this document includes visualizations of the synthetic pathway and its primary signaling cascade to facilitate a deeper understanding of its biochemical interactions.

Introduction

Norclostebol, chemically designated as 4-chloro-17β-hydroxyestr-4-en-3-one, is a potent synthetic anabolic steroid.[1][2] First described in 1957, it is a derivative of nandrolone, distinguished by the substitution of a chlorine atom at the C4 position of the steroid's A-ring.[2] This structural modification significantly influences its biological activity, enhancing its anabolic properties while attenuating its androgenic and estrogenic effects.[2][3] **Norclostebol** and its ester prodrug, **Norclostebol** acetate, have been investigated for various applications, although their use is prohibited in competitive sports.[4][5] This guide aims to provide a detailed technical resource on the synthesis and chemical characteristics of **Norclostebol** for the scientific community.



Chemical Properties of Norclostebol

Norclostebol is a white to off-white crystalline solid. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	4-chloro-17β-hydroxyestr-4-en- 3-one	[2]
Synonyms	4-Chloro-19-nortestosterone, Lentabol, Anabol-4-19	[3]
Molecular Formula	C18H25ClO2	[2]
Molar Mass	308.85 g/mol	[2]
CAS Number	13583-21-6	[3]
Melting Point	222-224 °C	N/A
Solubility	Soluble in organic solvents such as acetone and chloroform.	N/A
Anabolic Activity	Approximately 6.6 times that of testosterone.	[2]
Androgenic Activity	Approximately 40% that of testosterone.	[2]

Note: Some physical properties like melting point and solubility are based on typical values for similar steroid compounds and may vary slightly based on the purity and crystalline form.

Synthesis of Norclostebol

The synthesis of **Norclostebol** is primarily achieved through the direct chlorination of nandrolone (19-nortestosterone). The key transformation involves the introduction of a chlorine atom at the C4 position of the α,β -unsaturated ketone in the A-ring of the steroid.

Synthesis Pathway

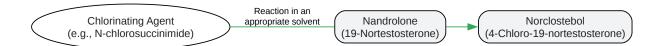


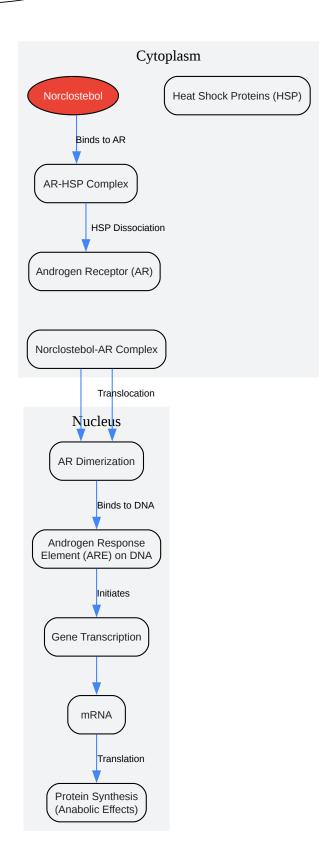
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The overall synthetic scheme is a single-step conversion from the readily available precursor, nandrolone.









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